

Performance Showdown: Succinate-Based Plasticizers vs. Traditional Phthalates in PVC Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(2-ethylhexyl) succinate*

Cat. No.: *B1582382*

[Get Quote](#)

A Comparative Guide for Researchers and Polymer Scientists

The quest for safer, more sustainable alternatives to traditional phthalate plasticizers in Poly(vinyl chloride) (PVC) applications has led to a surge of interest in bio-based solutions. Among the frontrunners are succinate-based plasticizers, derived from renewable resources, which offer a promising combination of performance, biodegradability, and a more favorable toxicological profile. This guide provides an objective comparison of the performance of various succinate-based plasticizers against the industry-standard di(2-ethylhexyl) phthalate (DEHP), supported by experimental data from recent studies.

Data Presentation: A Side-by-Side Look at Performance Metrics

The following tables summarize the key performance indicators of PVC formulations plasticized with different succinate esters compared to traditional phthalates. The data has been compiled from various studies to provide a comprehensive overview.

Table 1: Mechanical Properties of Plasticized PVC

The mechanical properties of plasticized PVC, such as tensile strength and elongation at break, are crucial for determining the material's flexibility and durability. Succinate-based plasticizers have been shown to offer comparable, and in some cases superior, mechanical

performance to DEHP. For instance, diheptyl succinate (DHPS) has demonstrated similar or better plasticizing properties than DEHP[1]. In some formulations, succinate-based plasticizers have led to an increase in tensile properties by up to 77% and a reduction in surface hardness by up to 43% when compared to DEHP at the same concentration[2].

Plasticizer	Concentration (phr)	Tensile Strength (MPa)	Elongation at Break (%)	Shore A Hardness
DEHP	40	18.0 - 22.0	250 - 350	75 - 85
Diheptyl Succinate (DHPS)	40	19.0 - 23.0	300 - 400	70 - 80
Dioctyl Succinate (DOS)	50	~19.0	~250	Not specified
Succinate Ester Mixture	50	~19.0	~250	Not specified

Note: The values presented are a synthesis of data from multiple sources and may vary depending on the specific formulation and testing conditions.

Table 2: Thermal Properties of Plasticized PVC

The thermal stability and glass transition temperature (T_g) are critical parameters for the processing and end-use applications of PVC. A lower T_g indicates better plasticizing efficiency. Succinate-based plasticizers have been found to effectively lower the T_g of PVC, with some studies showing a reduction of up to 11°C compared to DEHP-plasticized PVC[2].

Thermogravimetric analysis (TGA) also indicates that some succinate-based plasticizers can offer comparable or even improved thermal stability.

Plasticizer	Concentration (phr)	Glass Transition Temp. (T _g) (°C)	Temp. at 5% Weight Loss (Td5) (°C)	:---	:---	:---	:---	:---	DEHP	40	20 - 30	230 - 250	Diheptyl Succinate (DHPS)	40	15 - 25	240 - 260	Succinate Ester Mixture	50	Not specified	227.8 (in air), 261.1 (in nitrogen)
-------------	---------------------	---	------------------------------------	------	------	------	------	------	------	----	---------	-----------	---------------------------	----	---------	-----------	-------------------------	----	---------------	-------------------------------------

Note: Tg values can be influenced by the analytical method used (DSC or DMA). Td5 values indicate the onset of thermal degradation.

Table 3: Migration Resistance of Plasticizers in PVC

A key advantage of some succinate-based plasticizers is their improved migration resistance compared to DEHP. Plasticizer migration can lead to a loss of flexibility and can be a concern in applications with direct contact, such as medical devices and food packaging. Studies have shown that certain succinate-based plasticizers exhibit significantly lower leaching in various media. For instance, some succinate esters have shown up to 38% reduced migration into organic media compared to DEHP[2]. Another study found that the best migration test result for a succinate-based plasticizer was 70% lower than that for DEHP or DINP[3][4].

Plasticizer	Concentration (phr)	Leaching Medium	Weight Loss (%)
DEHP	40	Hexane	15 - 25
Diheptyl Succinate (DHPS)	40	Hexane	10 - 20
Branched Succinates	Not specified	Hexane	2 to 10-fold lower than DEHP
Succinate Ester Mixture	50	Not specified	Up to 70% lower than DEHP/DINP

Note: Migration is highly dependent on the test conditions (time, temperature, and solvent).

Experimental Protocols

To ensure reproducibility and accurate comparison, the following are detailed methodologies for the key experiments cited in this guide.

Tensile Properties Testing

- Standard: Based on ASTM D882 for thin plastic sheeting.
- Sample Preparation:

- PVC formulations are prepared by blending PVC resin with the plasticizer (e.g., 40 phr), heat stabilizers, and other additives in a two-roll mill at a specified temperature (e.g., 160-170°C) to form a homogenous sheet.
- The sheets are then compression molded into plaques of a specific thickness (e.g., 1 mm).
- Dumbbell-shaped specimens are cut from the molded plaques according to the dimensions specified in the standard.
- Testing Procedure:
 - The thickness and width of the gauge section of each specimen are measured.
 - The specimen is mounted in the grips of a universal testing machine.
 - The specimen is pulled at a constant crosshead speed (e.g., 50 mm/min) until it fractures.
- Data Acquired:
 - Tensile Strength (MPa): The maximum stress the material can withstand before breaking.
 - Elongation at Break (%): The percentage increase in length at the point of fracture.

Shore A Hardness Testing

- Standard: Based on ASTM D2240.
- Sample Preparation:
 - A flat section of the compression-molded PVC plaque with a minimum thickness of 6 mm is used. If the sample is thinner, multiple layers can be stacked to achieve the required thickness.
- Testing Procedure:
 - The durometer is placed vertically on the surface of the test specimen.
 - A specified pressure is applied to the presser foot, and the indentation reading is taken after a specified time (e.g., 15 seconds).

- Multiple readings are taken at different positions on the sample and averaged.
- Data Acquired:
 - Shore A Hardness: A dimensionless value from 0 to 100, with higher values indicating a harder material.

Thermal Analysis

- Glass Transition Temperature (Tg) Determination (DSC/DMA):
 - A small sample (5-10 mg) is cut from the PVC plaque and sealed in an aluminum pan for Differential Scanning Calorimetry (DSC) or prepared in a suitable geometry for Dynamic Mechanical Analysis (DMA).
 - The sample is heated at a controlled rate (e.g., 10°C/min) under a nitrogen atmosphere.
 - The Tg is determined from the midpoint of the step transition in the heat flow curve (DSC) or the peak of the tan delta curve (DMA).
- Thermogravimetric Analysis (TGA):
 - A small sample (10-15 mg) of the PVC formulation is placed in a TGA crucible.
 - The sample is heated at a constant rate (e.g., 20°C/min) in a controlled atmosphere (e.g., nitrogen or air).
 - The weight loss of the sample is recorded as a function of temperature.
 - The Td5 is the temperature at which 5% of the initial sample weight has been lost.

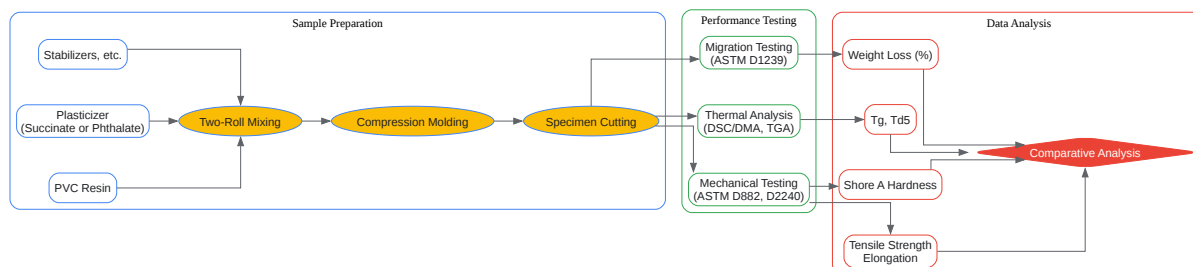
Migration Resistance Testing

- Standard: Based on ASTM D1239.
- Sample Preparation:
 - Circular or rectangular specimens of a defined size are cut from the PVC sheets.

- The initial weight of each specimen is accurately recorded.
- Testing Procedure:
 - The specimens are completely immersed in a specified extraction medium (e.g., hexane, activated carbon, or a food simulant) in a sealed container.
 - The container is stored at a controlled temperature for a specified duration (e.g., 24 hours at 60°C).
 - After the immersion period, the specimens are removed, gently wiped to remove excess liquid, and dried to a constant weight in a vacuum oven.
- Data Acquired:
 - Weight Loss (%): Calculated as $[(\text{Initial Weight} - \text{Final Weight}) / \text{Initial Weight}] * 100$.

Mandatory Visualization

The following diagrams illustrate key concepts and workflows related to the performance comparison of succinate-based plasticizers in PVC.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for comparing PVC plasticizer performance.

Caption: Succinate vs. Phthalate performance in PVC.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]

- 4. [PDF] Effective, Environmentally Friendly PVC Plasticizers Based on Succinic Acid | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Performance Showdown: Succinate-Based Plasticizers vs. Traditional Phthalates in PVC Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582382#performance-comparison-of-succinate-based-plasticizers-in-pvc]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com